physicochemical properties of trihydroxy(11B)borane

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Compound of Interest	
Compound Name:	*trihydroxy(11B)borane*
CAS No.:	*13813-78-0*
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An In-depth Technical Guide to the Physicochemical Properties of **Trihydroxy(11B)borane**

Abstract: This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, characterization, and applications of **trihydroxy(11B)borane** ($H_3{}^{11}BO_3$). As the isotopically enriched form of boric acid containing the ^{11}B isotope, this compound is of significant interest in advanced materials science, nuclear applications, and analytical chemistry. Its unique nuclear properties, particularly for Nuclear Magnetic Resonance (NMR) spectroscopy, distinguish it from its naturally occurring counterpart. This document is intended for researchers, scientists, and drug development professionals who require a detailed understanding of this specialized chemical entity.

Introduction: Beyond Natural Abundance

Boric acid (H_3BO_3), also known as orthoboric acid, is a weak Lewis acid of boron that has been utilized for centuries in various industrial and pharmaceutical applications.[1][2] The element boron, however, is not monolithic; it exists naturally as two stable isotopes: ^{10}B (approximately 19.9% abundance) and ^{11}B (approximately 80.1% abundance).[3][4] **Trihydroxy(11B)borane**

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is boric acid isotopically enriched with the ^{11}B isotope, typically to a purity exceeding 99 atom %.[4]

This isotopic enrichment is pivotal. The two isotopes possess vastly different nuclear properties. ^{10}B has a large thermal neutron absorption cross-section, making it ideal for applications like neutron capture therapy and nuclear reactor control.[5] Conversely, ^{11}B has an extremely low thermal neutron absorption cross-section, rendering it effectively "transparent" to neutrons.[6] Furthermore, its nuclear spin properties make it a superior nuclide for NMR spectroscopy compared to the highly quadrupolar ^{10}B nucleus.[7][8] This guide elucidates the fundamental properties of **trihydroxy(11B)borane** that are critical for its application in specialized scientific fields.

Molecular Structure and Isotopic Distinction

Chemical Structure and Bonding

Trihydroxy(11B)borane shares the same molecular structure as natural boric acid. The central ^{11}B boron atom is bonded to three hydroxyl (-OH) groups, resulting in a trigonal planar geometry.[1][2] In the solid state, H_3BO_3 molecules are linked by extensive hydrogen bonding, forming a layered crystalline structure that gives it a soft, soapy feel.[5]

The Significance of ^{11}B Isotopic Enrichment

The primary distinction of **trihydroxy(11B)borane** lies in its isotopic composition. While natural boric acid has a molecular weight of approximately 61.83 g/mol , 99% enriched **trihydroxy(11B)borane** has a molecular weight of approximately 62.03 g/mol .[1][9] This seemingly minor difference is a marker for profoundly different nuclear characteristics that dictate its specialized applications. Enrichment to >99% ^{11}B is crucial for eliminating the spectral complexities and signal broadening caused by the ^{10}B isotope in high-resolution ^{11}B NMR studies.[4]

Core Physicochemical Properties

The macroscopic physicochemical properties of **trihydroxy(11B)borane** are largely identical to those of natural boric acid. The isotopic substitution does not significantly alter properties like solubility, acidity, or melting point.

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Physical and Chemical Data Summary

Property	Value	Source(s)
Chemical Formula	$H_3{}^{11}BO_3$	[4]
Molecular Weight	~62.03 g/mol (for ≥99% ^{11}B)	[4]
Appearance	White crystalline solid or powder	[1][9][10]
Density	~1.435 g/cm³ at 25 °C	[1]
Melting Point	170.9 °C (decomposes)	[1][9][10]
Boiling Point	Decomposes above melting point	[1][9]
pKa	~9.24	[1][5]
Solubility in Water	57 g/L at 25 °C; 275 g/L at 100 °C	[2]
CAS Number	13813-78-0	[4]

Acidity: A Unique Lewis Acid Mechanism

Unlike typical Brønsted-Lowry acids that donate a proton, boric acid acts as a Lewis acid by accepting a hydroxide ion from water to form the tetrahydroxyborate anion, $[B(OH)_4]^-$.[1][5] This behavior is responsible for its weak acidity (pKa ≈ 9.24).

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Thermal Decomposition

Upon heating, **trihydroxy(11B)borane** does not boil but instead undergoes thermal decomposition. At its melting point of 170.9 °C, it converts to metaboric acid (HBO_2).[9] Further heating above 300 °C leads to the formation of boric anhydride (B_2O_3).[10]

Synthesis and Isotopic Enrichment

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The synthesis of **trihydroxy(11B)borane** involves two key stages: the production of standard boric acid and the isotopic enrichment of the boron.

General Synthesis of Boric Acid

A common laboratory and industrial method for producing boric acid involves the acidification of a borax (sodium tetraborate) solution with a strong mineral acid like hydrochloric acid (HCl).[1][10]

Reaction: $Na_2B_4O_7 \cdot 10H_2O + 2HCl \rightarrow 4H_3BO_3 + 2NaCl + 5H_2O$

The boric acid, being less soluble in cold water, crystallizes out upon cooling the solution.

Isotopic Enrichment

The separation of ^{10}B and ^{11}B isotopes is a complex process. Commercial methods often rely on the fractional distillation of boron trifluoride (BF_3) complexes, such as with anisole or dimethyl ether.[11] A patented method describes enriching ^{11}B from ^{11}B-boron trifluoride methyl ether complex using high-efficiency rectification towers.[11] The resulting enriched ^{11}B compound can then be converted into **trihydroxy(11B)borane**. Companies like 3M specialize in producing high-purity ^{11}B-enriched boric acid for the semiconductor and chemical industries.[6][12]

Analytical Characterization Protocols

Verifying the identity and isotopic purity of **trihydroxy(11B)borane** is critical. ^{11}B NMR spectroscopy and mass spectrometry are the primary analytical techniques employed.

Protocol: ^{11}B Nuclear Magnetic Resonance (NMR) Spectroscopy

^{11}B NMR is the most direct method to characterize boron compounds. The ^{11}B isotope has a nuclear spin of 3/2 and is significantly more sensitive and provides sharper signals than the ^{10}B isotope, making it the preferred nucleus for NMR analysis.[7][13]

Objective: To confirm the chemical environment of the boron atom and assess sample purity.

Methodology:

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- Sample Preparation: Dissolve approximately 5-10 mg of **trihydroxy(11B)borane** in a suitable deuterated solvent (e.g., D_2O, DMSO-d_6) in a 5 mm NMR tube.
    - Expert Insight: Use of quartz NMR tubes is highly recommended. Standard borosilicate glass tubes contain natural abundance boron and will produce a broad, interfering background signal (a "boron hump") in the spectrum.[7][8]
- Instrument Setup:
    - Tune the NMR spectrometer to the ^{11}B frequency (e.g., ~128 MHz on a 400 MHz spectrometer).
    - Set standard acquisition parameters: spectral width of ~400 ppm, acquisition time of ~1 s, relaxation delay of 1-2 s.
- Data Acquisition: Acquire the spectrum using a simple pulse-acquire sequence. Typically, 64 to 1024 scans are sufficient for a high signal-to-noise ratio.[8]
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decay (FID).
- Analysis: Reference the spectrum to an external standard (e.g., $BF_3{\cdot}OEt_2$ at 0 ppm). **Trihydroxy(11B)borane** in aqueous solution should exhibit a single, relatively sharp resonance around 19-20 ppm, characteristic of a tricoordinate boronic acid/ester.[14]

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Isotopic Purity Verification

While NMR confirms the chemical structure, mass spectrometry is required to verify the isotopic enrichment.

Technique: Inductively Coupled Plasma Mass Spectrometry (ICP-MS) is the gold standard for precise isotope ratio measurements.[15]

Methodology Outline:

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- Digestion: The solid **trihydroxy(11B)borane** sample is digested and diluted in high-purity nitric acid to create a homogenous aqueous sample.
- Nebulization: The liquid sample is introduced into the ICP-MS instrument via a nebulizer, creating a fine aerosol.
- Ionization: The aerosol is passed through a high-temperature (~8000 K) argon plasma, which atomizes and ionizes the boron.
- Mass Analysis: The resulting ions are guided into a mass analyzer (e.g., a quadrupole or multi-collector), which separates them based on their mass-to-charge ratio.
- Detection: The abundance of the $^{10}B^+$ and $^{11}B^+$ ions is measured, and the $^{11}B/(^{10}B+^{11}B)$ ratio is calculated to determine the atom % enrichment.

Applications in Science and Technology

The unique properties of **trihydroxy(11B)borane** make it indispensable in several high-technology fields.

- ^{11}B NMR Spectroscopy: As previously detailed, its primary use is as a starting material for synthesizing ^{11}B-enriched compounds for advanced NMR studies, allowing for clearer spectral analysis without interference from the ^{10}B isotope.[4]
- Semiconductor Manufacturing: Boron is the only suitable p-type dopant for silicon.[6] Using ^{11}B-enriched sources like **trihydroxy(11B)borane** ensures uniform doping and prevents the undesirable neutron absorption that would occur with ^{10}B, which is critical for devices used in radiation environments.
- Nuclear Industry: In nuclear applications where neutron absorption is undesirable, ^{11}B-enriched materials are used. Because ^{11}B is neutron-transparent, it can be used in structural components or as a matrix for other materials within a reactor core without interfering with neutron flux.[3][6] It can also be used as a neutron reflector.[3]

Conclusion

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Trihydroxy(11B)borane is more than just an isotopic variant of boric acid; it is a specialized material engineered for its distinct nuclear properties. While its bulk physicochemical characteristics mirror those of its natural counterpart, the enrichment of the ^{11}B isotope provides critical advantages in NMR spectroscopy, semiconductor fabrication, and nuclear science. A thorough understanding of its properties, from its Lewis acid behavior to its characteristic NMR signature, is essential for its effective application in advanced research and development.

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